

Essential Safety and Logistical Information for Handling Hexacosanoic Acid-d4-1

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Compound of Interest

Compound Name: Hexacosanoic acid-d4-1

Cat. No.: B12422391

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of specialized chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **Hexacosanoic acid-d4-1**, including operational and disposal plans, to foster a secure and productive laboratory environment.

Chemical and Physical Properties

Hexacosanoic acid-d4-1 is a deuterated form of hexacosanoic acid, a very long-chain saturated fatty acid. While it is not classified as a hazardous substance or mixture, its toxicological properties have not been thoroughly investigated.[1][2] Therefore, it is crucial to handle it with care, following standard laboratory safety protocols.

Property	Value
Chemical Formula	C26H48D4O2
Molecular Weight	400.71 g/mol [3]
CAS Number	1194984-85-4[3]
Appearance	White to off-white solid powder[4]
Melting Point	87 - 89 °C
Storage	Store at -20°C for up to one month or -80°C for up to six months.[5]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for handling **Hexacosanoic acid-d4-1**.

Body Part	Personal Protective Equipment	Specifications
Respiratory	NIOSH-approved respirator	Recommended when handling the powder to avoid inhalation. [1]
Eyes	Safety glasses or goggles	Should be worn at all times in the laboratory.[1]
Hands	Compatible chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended.[6][7]
Body	Laboratory coat	To protect clothing and skin from accidental spills.[1]

Operational Plan: Step-by-Step Handling Procedures

Following a standardized operational plan minimizes risks and ensures the integrity of the experiment.

Workflow for Handling Hexacosanoic Acid-d4-1

Caption: A step-by-step workflow for the safe handling of **Hexacosanoic acid-d4-1**.

Experimental Protocols

1. Weighing the Compound:

- Ensure the balance is in a well-ventilated area or a chemical fume hood to minimize dust inhalation.
- Use anti-static weighing paper or a suitable container.

- Handle the solid with a clean spatula.
- Close the container tightly after use.

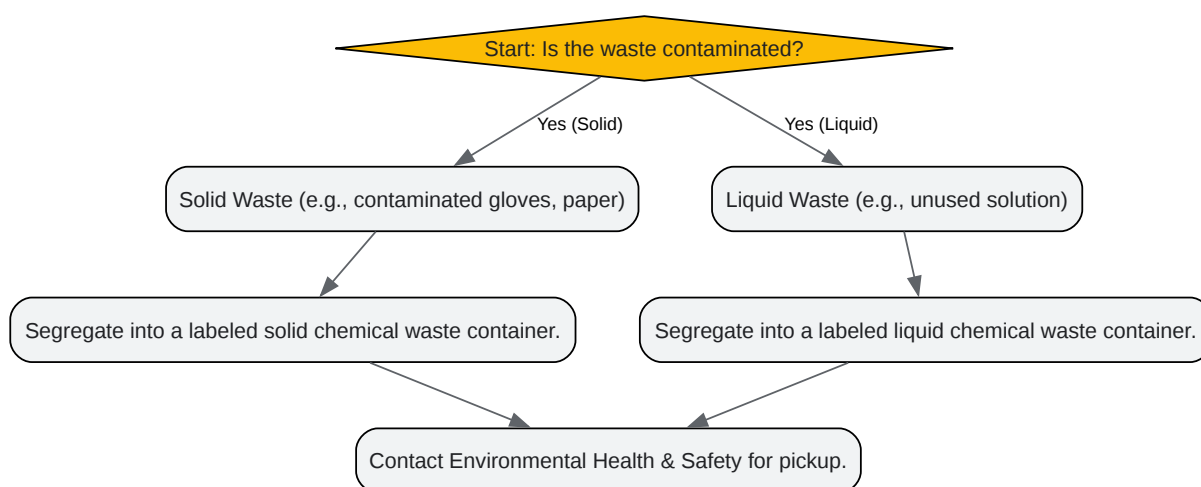
2. Dissolving the Compound:

- Consult the product's data sheet for solubility information. **Hexacosanoic acid-d4-1** is soluble in THF (~10 mg/mL).[4]
- Add the solvent to the weighed compound slowly.
- If necessary, use a vortex mixer or sonicator to aid dissolution.

Disposal Plan

Proper disposal of chemical waste is crucial for environmental safety and regulatory compliance.

Waste Disposal Decision Tree



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Caption: A decision tree for the proper disposal of waste contaminated with **Hexacosanoic acid-d4-1**.

Disposal Protocol:

- Segregation: Do not mix chemical waste with regular trash.
- Labeling: All waste containers must be clearly labeled with the chemical name and concentration.
- Storage: Store waste containers in a designated, well-ventilated, and secure area.
- Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations.^[1] Contact your institution's Environmental Health and Safety (EHS) department for specific guidelines and pickup procedures.

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